# Introduction: The Quinolin-2-one Scaffold in Modern Research

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4,6-Dimethylquinolin-2-ol* |
| *CAS No.:* | *23947-37-7* |
| *Cat. No.:* | *B1593359* |

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The quinolin-2-one (or carbostyril) heterocyclic system is a cornerstone of medicinal chemistry, recognized as a "privileged scaffold" for its recurrence in a multitude of natural products and synthetic compounds with significant biological activity. This bicyclic framework, comprising a benzene ring fused to a 2-pyridone ring, serves as a versatile template for developing novel therapeutic agents across diverse fields, including oncology, infectious diseases, and neurology.[1] This guide focuses on a specific derivative, **4,6-dimethylquinolin-2-ol** (CAS: 23947-37-7), providing an in-depth analysis of its chemical structure, physicochemical properties, spectroscopic signature, and a validated synthesis protocol. The insights herein are tailored for researchers, scientists, and drug development professionals seeking to leverage this molecule in their work.

## Chemical Identity and Structural Elucidation

### Nomenclature and Core Structure

**4,6-Dimethylquinolin-2-ol** is a polysubstituted aromatic heterocycle. Its identity is defined by the following key identifiers:

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| Property | Value | Source(s) |
|---|---|---|
| IUPAC Name | 4,6-dimethyl-1H-quinolin-2-one | |
| Synonyms | 4,6-Dimethylcarbostyril, 2-Hydroxy-4,6-dimethylquinoline | N/A |
| CAS Number | 23947-37-7 | [2][3][4] |
| Molecular Formula | $C_{11}H_{11}NO$ | N/A |
| Molecular Weight | 173.21 g/mol | |

## Keto-Enol Tautomerism: A Critical Equilibrium

A fundamental characteristic of quinolin-2-ones is their existence as an equilibrium mixture of two tautomeric forms: the keto (amide) form and the enol (hydroxyl) form. While often named with "-ol" (the enol form), the keto form, 4,6-dimethylquinolin-2(1H)-one, is generally the more stable and predominant tautomer in most conditions.[5] This equilibrium is crucial as it dictates the molecule's reactivity, hydrogen bonding capability, and potential interactions with biological targets. The interconversion can be catalyzed by acid or base.[5]

Caption: Keto-enol tautomerism of **4,6-dimethylquinolin-2-ol**.

## Physicochemical Properties

Specific experimental data for **4,6-dimethylquinolin-2-ol** is limited. The following table summarizes known identifiers and provides estimated values for physical properties based on structurally related quinolinone compounds. These estimations are critical for designing experiments, including selecting appropriate solvent systems and reaction conditions.

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| Property | Value / Expected Value | Rationale / Remarks |
|---|---|---|
| Appearance | White to light brown solid | Based on general properties of quinolinone derivatives. |
| Melting Point | ~290-300 °C (Decomposition) | Estimated based on the high melting point of related substituted quinolin-2-ones, which often melt with decomposition. |
| Solubility | Sparingly soluble in water; Soluble in DMSO, hot ethanol, and other polar organic solvents. | The quinoline core is hydrophobic, but the amide/hydroxyl group allows for hydrogen bonding, enhancing solubility in polar organic solvents.[6] |
| pKa | ~10-11 (for N-H proton) / ~8-9 (for -OH proton) | Estimated based on the pKa of similar amide and phenol structures. The exact value depends on the predominant tautomer. |

# Spectroscopic Characterization (Predicted)

No publicly available, peer-reviewed spectra for **4,6-dimethylquinolin-2-ol** were identified. The following data are predicted based on established principles and spectral data from analogous structures, such as 2,4-dimethylquinoline and other substituted quinolinones.[7][8][9] This predictive analysis is a vital tool for compound identification and verification in a research setting.

## Predicted $^{1}$H NMR Spectrum

(Solvent: DMSO-$d_6$, Frequency: 400 MHz)

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| Chemical Shift (δ) ppm | Multiplicity | Integration | Assignment | Rationale |
|---|---|---|---|---|
| ~11.5 | br s | 1H | N-H | The amide proton signal is typically broad and downfield; its position is concentration-dependent. |
| ~7.75 | s | 1H | H-5 | Aromatic proton adjacent to the methyl group. Singlet due to lack of ortho coupling. |
| ~7.45 | d (J ≈ 8.4 Hz) | 1H | H-7 | Aromatic proton ortho to H-8, showing doublet coupling. |
| ~7.25 | d (J ≈ 8.4 Hz) | 1H | H-8 | Aromatic proton ortho to H-7, showing doublet coupling. |
| ~6.20 | s | 1H | H-3 | Vinylic proton on the pyridone ring. Expected to be a singlet. |
| ~2.40 | s | 3H | C6-$CH_3$ | Aromatic methyl group protons, singlet. |
| ~2.30 | s | 3H | C4-$CH_3$ | Vinylic methyl group protons, singlet. |

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## Predicted $^{13}C$ NMR Spectrum

(Solvent: DMSO-$d_6$, Frequency: 101 MHz)

| Chemical Shift (δ) ppm | Assignment | Rationale |
|---|---|---|
| ~162.5 | C-2 | Carbonyl carbon (C=O) of the amide, characteristically downfield.[10] |
| ~148.0 | C-4 | Quaternary vinylic carbon attached to the methyl group. |
| ~138.0 | C-8a | Quaternary carbon at the ring junction. |
| ~135.0 | C-6 | Quaternary aromatic carbon attached to the methyl group. |
| ~131.0 | C-7 | Aromatic CH carbon. |
| ~125.0 | C-5 | Aromatic CH carbon. |
| ~121.0 | C-3 | Vinylic CH carbon. |
| ~118.0 | C-4a | Quaternary carbon at the ring junction. |
| ~115.5 | C-8 | Aromatic CH carbon. |
| ~21.0 | C6-$CH_3$ | Aromatic methyl carbon. |
| ~18.5 | C4-$CH_3$ | Vinylic methyl carbon. |

## Predicted IR and Mass Spectrometry Data

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| Spectroscopy Type | Expected Features | Rationale |
|---|---|---|
| IR (KBr Pellet) | 3200-2800 $cm^{-1}$ (broad, N-H stretch); ~1660 $cm^{-1}$ (strong, C=O stretch); 1600-1450 $cm^{-1}$ (C=C aromatic stretches) | The N-H stretch of the amide is typically broad due to hydrogen bonding. The C=O stretch is a strong, characteristic peak for the quinolin-2-one core. |
| Mass Spec (EI) | $[M]^+$ at m/z = 173; Key fragments at m/z = 158 ($[M-CH_3]^+$), m/z = 145 ($[M-CO]^+$) | The molecular ion peak corresponds to the molecular weight. Common fragmentation patterns include loss of a methyl group and loss of carbon monoxide from the lactam ring. |

## Synthesis and Reactivity

The most robust and widely cited method for synthesizing 4-hydroxyquinolines (the enol tautomer of quinolin-2-ones) is the Conrad-Limpach synthesis.[5][11] This pathway involves the condensation of an aniline with a β-ketoester, followed by a high-temperature thermal cyclization.[12] The choice of this method is based on its reliability and the commercial availability of the starting materials.

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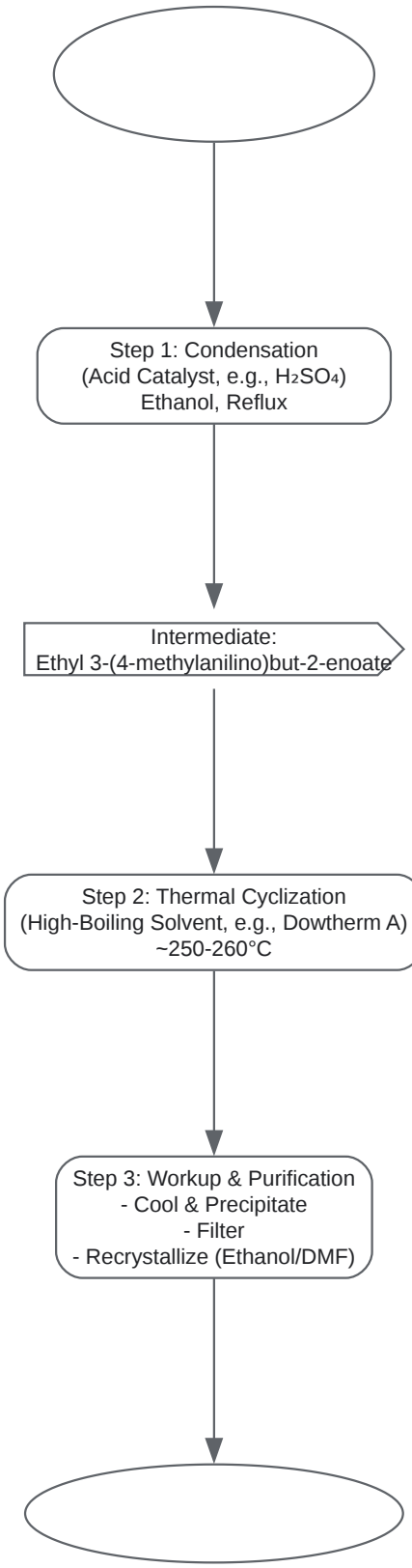


Workflow for the Conrad-Limpach synthesis.

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Caption: Workflow for the Conrad-Limpach synthesis.

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# Experimental Protocol: Conrad-Limpach Synthesis

This protocol is adapted from established procedures for similar quinolin-4-one syntheses.[13]

Materials:

- p-Toluidine (4-methylaniline)
- Ethyl acetoacetate
- Ethanol (absolute)
- Concentrated Sulfuric Acid (catalytic amount)
- High-boiling inert solvent (e.g., Dowtherm A, mineral oil)
- Petroleum ether or hexane
- Dimethylformamide (DMF) for recrystallization (optional)

Procedure:

- Step 1: Condensation to Form the Enamine Intermediate
  - In a round-bottom flask equipped with a reflux condenser, combine p-toluidine (1.0 equivalent) and ethyl acetoacetate (1.1 equivalents) in absolute ethanol.
  - Add a catalytic amount (2-3 drops) of concentrated sulfuric acid to the mixture.
  - Heat the reaction mixture to reflux and maintain for 2-3 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting aniline is consumed.
  - Rationale: The acid catalyst protonates the keto group of ethyl acetoacetate, activating it for nucleophilic attack by the aniline. The subsequent dehydration forms the stable enamine intermediate.
  - Upon completion, cool the mixture to room temperature and remove the ethanol under reduced pressure using a rotary evaporator. The resulting crude oil or solid is the enamine

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intermediate, which can be used in the next step without further purification.

- Step 2: Thermal Cyclization
  - Safety Note: This step involves very high temperatures and should be performed in a well-ventilated fume hood with appropriate personal protective equipment.
  - To the crude intermediate from Step 1, add an inert, high-boiling solvent such as Dowtherm A or mineral oil (approx. 5-10 times the weight of the intermediate).
  - Heat the mixture in a suitable heating mantle to 250-260°C. This high temperature is critical to provide the activation energy for the intramolecular electrocyclic ring closure.[5] [13]
  - Maintain this temperature for 30-60 minutes. Monitor the reaction by TLC to confirm the disappearance of the intermediate.
  - Rationale: The high thermal energy allows the molecule to overcome the aromaticity barrier of the aniline ring to form the new heterocyclic ring.[12] An inert, high-boiling solvent ensures uniform heating and prevents decomposition.[5]
- Step 3: Product Isolation and Purification
  - Carefully cool the reaction mixture to below 100°C.
  - Pour the cooled mixture into a large volume of petroleum ether or hexane with vigorous stirring. This will cause the product to precipitate out of the nonpolar solvent.
  - Collect the crude solid product by vacuum filtration and wash thoroughly with petroleum ether to remove the high-boiling solvent.
  - The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol or a mixture of DMF and water, to yield pure **4,6-dimethylquinolin-2-ol**.

# Applications in Research and Drug Development

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While specific biological data for **4,6-dimethylquinolin-2-ol** is not extensively published, the broader quinolin-2-one class exhibits a remarkable range of pharmacological activities, making this compound a molecule of high interest. The methyl groups at the C4 and C6 positions can influence lipophilicity, metabolic stability, and steric interactions with target proteins, potentially tuning the activity profile seen in other derivatives.

- Antimicrobial Agents: Numerous quinolin-2-one derivatives have been investigated as potent antibacterial agents, particularly against multidrug-resistant Gram-positive strains like MRSA.[14] The mechanism can involve the inhibition of key bacterial enzymes.[14]
- Anticancer Potential: The quinoline scaffold is present in many anticancer agents. Derivatives have been shown to inhibit signaling pathways crucial for cancer cell proliferation and survival.
- Anti-inflammatory Activity: Certain quinolin-2-one compounds have demonstrated significant anti-inflammatory properties, suggesting potential applications in treating inflammatory disorders.[3]
- CNS Activity: The ability of some quinoline derivatives to cross the blood-brain barrier makes them attractive candidates for developing treatments for central nervous system disorders.

## Safety and Handling

**4,6-Dimethylquinolin-2-ol** should be handled with standard laboratory safety precautions. It is presumed to be a stable solid under normal conditions. Users should:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) from the supplier for specific handling, storage, and disposal information.

## References

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- Al-Zahrani, H. A. (2023). Quinoline-2-one derivatives as promising antibacterial agents against multidrug-resistant Gram-positive bacterial strains. Brazilian Journal of Microbiology, 54(4), 2799–2805. Retrieved from [Link]
- Al-Zahrani, H. A. (2023). Quinoline-2-one derivatives as promising antibacterial agents against multidrug-resistant Gram-positive bacterial strains. PubMed. Retrieved from [Link]
- Al-Jaf, H. A., et al. (2018). Synthesis and Biological Activity Investigation of Some Quinoline-2-One Derivatives. ResearchGate. Retrieved from [Link]
- Conrad, M., & Limpach, L. (1887). Ueber die Darstellung von 4-Oxychinolin und seinen Derivaten. Berichte der deutschen chemischen Gesellschaft, 20(1), 944-948.
- SynArchive. (n.d.). Conrad-Limpach Synthesis. Retrieved from [Link]
- Wikipedia. (n.d.). Conrad–Limpach synthesis. Retrieved from [Link]
- Iordache, F., et al. (2023). Benzimidazole–Quinoline Hybrids: Synthesis and Antimicrobial Properties. MDPI. Retrieved from [Link]
- Wikipedia. (n.d.). Combes quinoline synthesis. Retrieved from [Link]
- Química Orgánica. (n.d.). Quinoline Synthesis: Conrad-Limpach-Knorr. Retrieved from [Link]
- Howei Pharm. (n.d.). Cas List Page. Retrieved from [Link]
- LookChem. (n.d.). Cas no 89446-51-5 (7-Bromo-4-methylquinolin-2(1h)-one). Retrieved from [Link]
- Maguire, M. P., et al. (2014). A Survey of Solvents for the Conrad-Limpach Synthesis of 4-Hydroxyquinolones. NIH National Center for Biotechnology Information. Retrieved from [Link]
- ResearchGate. (n.d.). General reaction scheme of the Combes/Conrad–Limpach quinoline synthesis. Retrieved from [Link]
- Royal Society of Chemistry. (2018). Transition metal-free one-pot double C-H functionalization of quinolines by disubstituted electron-deficient acetylenes. RSC Publishing. Retrieved from [Link]


© 2026 BenchChem. All rights reserved.

- PubChem. (n.d.). 2,4-Dimethylquinoline. Retrieved from [Link]
- Oregon State University. (n.d.). 13C NMR Chemical Shift. Retrieved from [Link]
- Compound Interest. (2015). A Guide to 13C NMR Chemical Shift Values. Retrieved from [Link]
- TSI Journals. (n.d.). 1H and 13C NMR Investigation of Quinoline Pharmaceutical Derivatives. Retrieved from [Link]
- ResearchGate. (n.d.). Synthesis of 4-chloro-2,6-dimethylquinoline. Retrieved from [Link]
- Beck, A. (2010). Concentration Dependent 1H-NMR Chemical Shifts of Quinoline Derivatives. UNCW Institutional Repository. Retrieved from [Link]
- ResearchGate. (n.d.). 13 C NMR chemical shifts (ppm) of compounds 1-8. Retrieved from [Link]
- MDPI. (2022). Synthesis of 4-Hydroxyquinolines as Potential Cytotoxic Agents. Retrieved from [Link]
- Atlantis Press. (2017). Synthesis of 6-bromo-4-iodoquinoline. Retrieved from [Link]
- American Chemical Society. (2025). Total Synthesis of Small Molecule Natural Product: 7-Hydroxy-6-methoxyquinolin-2(1H)-one, Its Variants, and Quinolin-2-yl Esters. Retrieved from [Link]
- ResearchGate. (n.d.). 1 H NMR spectra of N-[6-methyl-2-(4'-nitrophenyl)-1,2,3,4-tetrahydroquinolin-4-yl] pyrrolidin-2-one 14. Retrieved from [Link]
- Royal Society of Chemistry. (2018). Supplementary Information. Retrieved from [Link]
- Semantic Scholar. (2021). 4-Aminoalkyl Quinolin-2-One Derivatives via Knorr Cyclisation of -Amino–Keto Anilides. Retrieved from [Link]


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## Sources

- 1. Recent advances in the synthesis of biologically and pharmaceutically active quinoline and its analogues: a review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Search Results - AK Scientific [aksci.com]
- 3. Page 24-1802501 to 1820000 - Cas List Page - CMO,CDMO,Custom Synthesis-Howei Pharm [howeipharm.com]
- 4. chem960.com [chem960.com]
- 5. Conrad–Limpach synthesis - Wikipedia [en.wikipedia.org]
- 6. 2,4-Dimethylquinoline | C11H11N | CID 14536 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. tsijournals.com [tsijournals.com]
- 9. compoundchem.com [compoundchem.com]
- 10. synarchive.com [synarchive.com]
- 11. A Survey of Solvents for the Conrad-Limpach Synthesis of 4-Hydroxyquinolones - PMC [pmc.ncbi.nlm.nih.gov]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. rsc.org [rsc.org]
- 14. researchgate.net [researchgate.net]
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